

# Bis(4-isocyanatocyclohexyl)methane molecular weight and formula

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## Compound of Interest

Compound Name:	Bis(4-isocyanatocyclohexyl)methane
Cat. No.:	B1208950

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## A Technical Overview of Bis(4-isocyanatocyclohexyl)methane

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of **Bis(4-isocyanatocyclohexyl)methane**, also known as methylene bis(4-cyclohexyl isocyanate) or HMDI, focusing on its core chemical properties.

## Core Chemical Data

The fundamental molecular properties of **Bis(4-isocyanatocyclohexyl)methane** are summarized below.

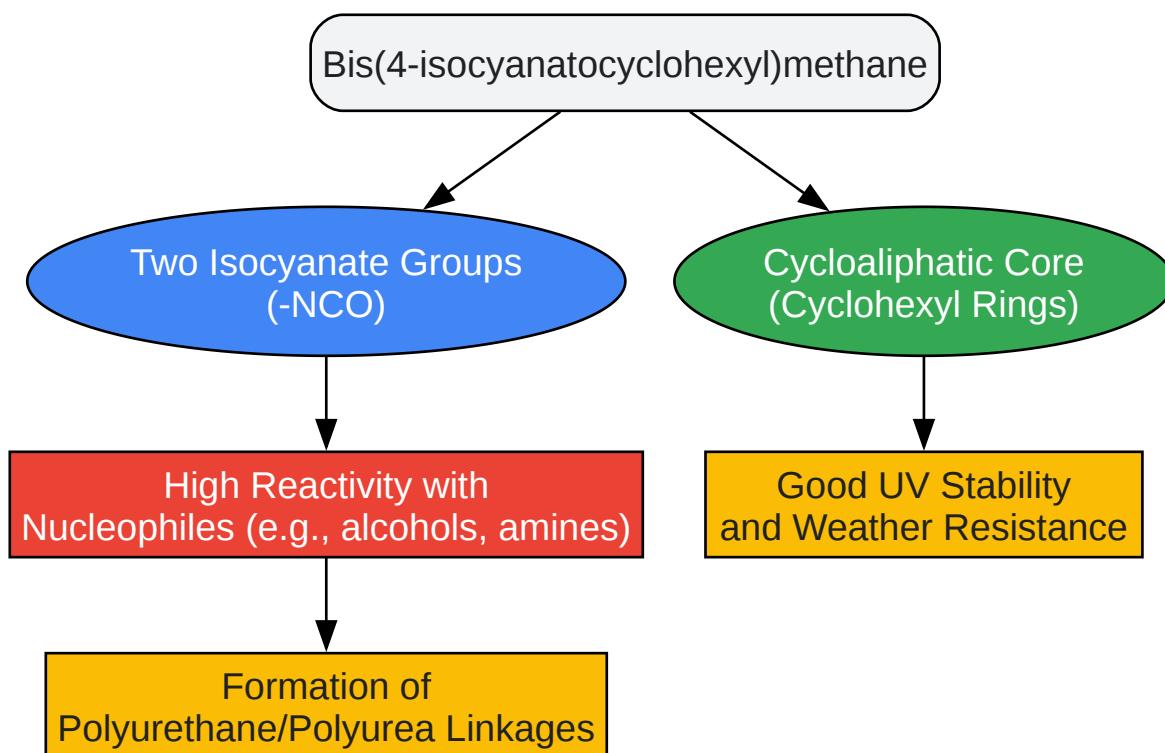
Property	Value
Molecular Formula	C <sub>15</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	262.35 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	1-isocyanato-4-[(4-isocyanatocyclohexyl)methyl]cyclohexane <a href="#">[1]</a>
CAS Number	5124-30-1 <a href="#">[1]</a> <a href="#">[2]</a>

## Physicochemical Properties

**Bis(4-isocyanatocyclohexyl)methane** is a clear, colorless to light-yellow liquid at room temperature[2][5][6]. It is denser than water, with a specific gravity of approximately 1.07 at 25°C (77°F)[6][7][8]. The compound has a very low vapor pressure, measured at 0.001 mmHg at 25°C (77°F), and a high flash point, exceeding 202°C (395°F)[6][8]. It is reactive with water[1][6][8].

## Logical Relationship of Structure to Reactivity

The chemical behavior of **Bis(4-isocyanatocyclohexyl)methane** is dictated by its constituent functional groups and overall structure. The following diagram illustrates the relationship between its structural components and its chemical reactivity.



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## References

- 1. Buy Bis(4-isocyanatocyclohexyl)methane | 5124-30-1 [smolecule.com]
- 2. METHYLENE BIS(4-CYCLOHEXYLISOCYANATE) | Occupational Safety and Health Administration [osha.gov]
- 3. echemi.com [echemi.com]
- 4. HMDI - 4,4'-Methylene-bis(cyclohexyl isocyanate) [sigmaaldrich.com]
- 5. Hydrogenated mdi | C15H22N2O2 | CID 21202 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CDC - NIOSH Pocket Guide to Chemical Hazards - Methylene bis(4-cyclohexylisocyanate) [cdc.gov]
- 7. 4,4-methylene bis(cyclohexyl isocyanate) (mixture of isomers), 5124-30-1 [thegoodsentscompany.com]
- 8. 1,1-METHYLENE BIS(4-ISOCYANATO CYCLOHEXANE) | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
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